

Comprehensive Technical Guide: Physical and Spectroscopic Properties of N-Tosyl-D-Alanine

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Compound of Interest

Compound Name: *D-Alanine, N-[(4-methylphenyl)sulfonyl]-*

CAS No.: 85471-45-0

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Executive Summary

N-Tosyl-D-alanine (also known as N-p-toluenesulfonyl-D-alanine) is a critical chiral building block and optical resolving agent widely utilized in pharmaceutical synthesis and biochemical assay development. By protecting the

-amino group of D-alanine with a robust tosyl moiety, the molecule gains enhanced lipophilicity, distinct crystallographic properties, and resistance to unwanted nucleophilic side reactions. This whitepaper provides an in-depth analysis of its physical characteristics, spectroscopic signatures, and field-proven synthetic protocols, grounded in authoritative chemical literature such as the European Patent Office[1].

Physical Properties & Chemical Behavior

The physical properties of N-tosyl-D-alanine are dictated by the interplay between the acidic carboxyl group and the sulfonamide linkage. The sulfonamide proton is relatively acidic compared to standard amides, allowing for specific derivatization. Furthermore, the compound

exhibits excellent crystallinity, a trait that is heavily exploited when it is used as a chiral resolving agent for racemic mixtures[1].

Table 1: Physical Properties of N-Tosyl-D-Alanine

Property	Value
Molecular Formula	C ₁₀ H ₁₃ NO ₄ S
Molecular Weight	243.28 g/mol
Melting Point	133.5 - 136.0 °C[1]
Appearance	White to off-white crystalline powder
Solubility	Soluble in methanol, ethanol, and basic aqueous solutions; insoluble in non-polar solvents.

Spectroscopic Characterization

Accurate structural validation of N-tosyl-D-alanine relies on Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FT-IR) spectroscopy. The electron-withdrawing nature of the sulfonyl group profoundly influences the local electronic environment[2].

Table 2: Spectroscopic Assignments (¹H NMR and IR)

Technique	Signal / Shift	Assignment	Causality / Structural Implication
^1H NMR	7.75 (d, 2H), 7.41 (d, 2H)	Aromatic protons (Tosyl)	AA'BB' system characteristic of a para-substituted benzene ring[3].
^1H NMR	8.03 (br d, 1H)	N-H (Sulfonamide)	Broadened due to quadrupolar relaxation of nitrogen and chemical exchange[3].
^1H NMR	3.85 (m, 1H)	-CH (Alanine)	Deshielded by the adjacent electron-withdrawing sulfonamide and carboxyl groups[3].
^1H NMR	2.40 (s, 3H)	Ar-CH ₃ (Tosyl)	Singlet indicating the methyl group on the aromatic ring[3].
^1H NMR	1.20 (d, 3H)	-CH ₃ (Alanine)	Split by the -proton (Hz)[3].
FT-IR	~1320-1360 cm ⁻¹	Asymmetric SO ₂ stretch	High-intensity band confirming the presence of the sulfonamide linkage.
FT-IR	~1150-1170 cm ⁻¹	Symmetric SO ₂ stretch	Secondary confirmation of the polarized S=O bonds.

FT-IR	~1726 cm ⁻¹	C=O stretch	Indicates the free, un-ionized carboxylic acid group[3].
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Mechanistic Causality in Spectroscopy: The

-proton of the alanine core is significantly deshielded (

3.85 ppm) due to the combined inductive effects of the adjacent carboxyl group and the sulfonamide nitrogen. The tosyl group's aromatic protons present a classic AA'BB' splitting pattern, serving as an internal standard for assessing the stoichiometric success of the protection step. In IR spectroscopy, because the S=O bonds are highly polarized, they produce intense, sharp absorption bands that easily distinguish the protected amino acid from its unreacted precursor.

Experimental Workflows: Synthesis and Application

The synthesis of N-tosyl-D-alanine is typically achieved via a modified Schotten-Baumann reaction[1]. This protocol is a self-validating system: the consumption of base directly correlates with the progress of the reaction, providing a real-time kinetic readout.

Protocol 1: Synthesis of N-Tosyl-D-Alanine

- **Dissolution:** Charge D-alanine (1.0 eq) and water into a temperature-controlled reactor. Add 30% aqueous NaOH to completely dissolve the amino acid.
- **Reagent Addition:** Heat the mixture to 35 °C. Introduce p-toluenesulfonyl chloride (TsCl) (1.1 eq) in portions[1].
- **Kinetic pH Control (Critical):** Continuously monitor the pH. Add 30% NaOH dropwise to maintain the pH strictly between 9.0 and 10.5.
 - **Causality:** If the pH drops below 9.0, the amine becomes protonated (-NH₃⁺) and loses its nucleophilicity, halting the reaction. If the pH exceeds 10.5, the hydroxide ions rapidly hydrolyze TsCl into p-toluenesulfonic acid, consuming the reagent and drastically reducing the yield[1].

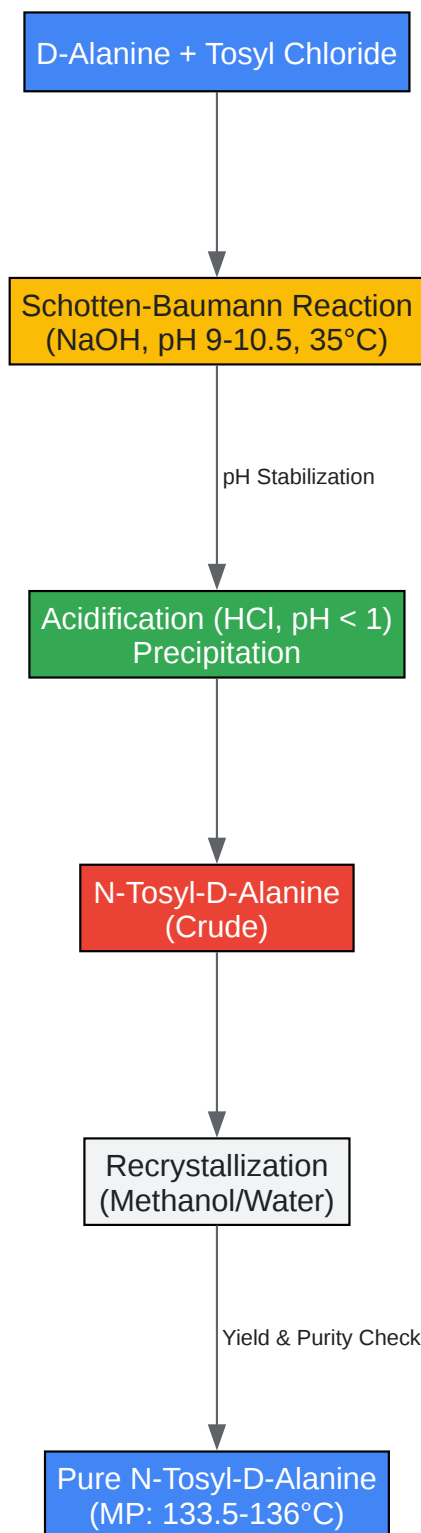
- **Endpoint Determination:** The reaction is deemed complete when the pH stabilizes naturally without further addition of NaOH (typically 4-5 hours).
- **Acidification & Precipitation:** Cool the reactor to 25 °C. Add 35% HCl dropwise until the pH drops below 1.0.
 - **Causality:** Lowering the pH fully protonates the carboxylate group, neutralizing the molecule's charge. The resulting lipophilic N-tosyl-D-alanine becomes insoluble in the aqueous medium and precipitates as a white solid[1].
- **Isolation:** Filter the precipitate, wash thoroughly with deionized water until the filtrate pH is 4, and dry under vacuum. Recrystallize from methanol for >99% purity[1].

Protocol 2: Application in Chiral Resolution

N-Tosyl-D-alanine is highly effective for resolving racemic bases, such as piperazine-2-carboxamide[1].

- **Salt Formation:** Dissolve the racemic base (1.0 eq) and N-Ts-D-Ala (0.5 to 1.0 eq) in a resolving solvent (e.g., methanol or ethanol) under heating.
- **Crystallization:** Allow the solution to cool slowly overnight.
 - **Causality:** The monoacidic N-Ts-D-Ala forms diastereomeric salts with the racemic base. Because diastereomers possess different lattice energies and solvation dynamics, the less soluble diastereomeric salt selectively crystallizes out of the solution, achieving optical resolution[1].
- **Recovery:** Filter the purified diastereomeric salt. The enantiopure base can be recovered by treating the salt with a strong base or ion-exchange chromatography.

Mechanistic Workflow Visualization



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Fig 1: Step-by-step synthesis workflow for N-Tosyl-D-alanine via Schotten-Baumann conditions.

References

- Process for preparing optically active piperazine derivatives and intermediates for preparation (EP0710652B1)
- Chromogenic Lactate–Leukocyte Esterase Substrates Source: American Chemical Society (ACS) URL:[[Link](#)]

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Sources

- 1. EP0710652B1 - Process for preparing optically active piperazine derivatives and intermediates for preparation - Google Patents [patents.google.com]
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- 3. (S)-1H-Indol-3-yl 2-(4-Methylphenylsulfonamido)propanoate [benchchem.com]
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